

An In-depth Technical Guide to 2-Bromo-1-chloro-3-methoxybenzene

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Compound of Interest

Compound Name: 2-Bromo-1-chloro-3-methoxybenzene

Cat. No.: B169984

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Introduction

2-Bromo-1-chloro-3-methoxybenzene is a halogenated aromatic compound that serves as a key intermediate in the field of organic synthesis.^{[1][2]} Its multifunctional structure, featuring bromo, chloro, and methoxy groups on a benzene ring, makes it a versatile building block for the synthesis of more complex molecules, particularly in the development of novel pharmaceutical and agrochemical agents. This technical guide provides a comprehensive overview of its chemical identity, properties, and its role in synthetic chemistry.

Chemical Identity and Nomenclature

The systematic IUPAC name for this compound is **2-bromo-1-chloro-3-methoxybenzene**.^[1] It is also known by several synonyms, which are listed in the table below for easy reference.

Identifier Type	Value
IUPAC Name	2-bromo-1-chloro-3-methoxybenzene[1]
CAS Number	174913-08-7[1]
Molecular Formula	C ₇ H ₆ BrClO[1]
Synonyms	2-BROMO-3-CHLOROANISOLE, Benzene, 2-bromo-1-chloro-3-methoxy-[1]

Physicochemical Properties

Quantitative data for **2-Bromo-1-chloro-3-methoxybenzene** is primarily based on computed values from reputable chemical databases. Experimental data for this specific isomer is not readily available in the surveyed literature.

Property	Value (Computed)	Source
Molecular Weight	221.48 g/mol	PubChem[1]
Exact Mass	219.92906 Da	PubChem[1]
XLogP3	3.2	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Topological Polar Surface Area	9.2 Å ²	PubChem[1]
Heavy Atom Count	10	PubChem[1]

Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **2-bromo-1-chloro-3-methoxybenzene** is not extensively documented in publicly available literature, its structure suggests that it can be prepared through multi-step synthetic routes involving electrophilic

aromatic substitution reactions on a substituted anisole or benzene precursor. The synthesis would require careful control of regioselectivity to achieve the desired 1,2,3-substitution pattern.

The reactivity of **2-bromo-1-chloro-3-methoxybenzene** is dictated by its substituents. The bromine and chlorine atoms provide sites for various cross-coupling reactions, such as Suzuki, Stille, and Buchwald-Hartwig couplings, which are instrumental in forming carbon-carbon and carbon-heteroatom bonds. The methoxy group can also be a site for ether cleavage to reveal a phenol, which can be further functionalized. The interplay of the electronic effects of the halogen and methoxy substituents influences the reactivity of the aromatic ring towards further substitution.

Below is a logical workflow for the potential utilization of **2-bromo-1-chloro-3-methoxybenzene** in a synthetic pathway.



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References

- 1. 2-Bromo-1-chloro-3-methoxybenzene | C7H6BrClO | CID 22435547 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-bromo-1-chloro-3-methoxybenzene | 174913-08-7 [chemicalbook.com]
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